

# An In-depth Technical Guide to Tetrahydrothiopyran-4-one (CAS: 1072-72-6)

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## Compound of Interest

Compound Name: Tetrahydrothiopyran-4-one

Cat. No.: B549198

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## Introduction

**Tetrahydrothiopyran-4-one**, also known as 4-thianone or 4-oxothiane, is a heterocyclic organic compound with the CAS number 1072-72-6.[1][2] It is characterized by a six-membered saturated ring containing a sulfur atom and a ketone functional group at the 4-position.[2] This unique structural arrangement makes it a valuable building block in organic synthesis, particularly in the fields of medicinal chemistry and materials science for the development of novel pharmaceuticals and functional materials.[1][2] Its utility stems from the reactivity of the carbonyl group and the presence of the sulfur heteroatom, which can be further modified, for instance, through oxidation to the corresponding sulfoxide and sulfone.

## Physicochemical Properties

**Tetrahydrothiopyran-4-one** is typically a white to light yellow or sandy brown crystalline solid with a distinctive odor.[1][3][4] It is soluble in organic solvents like benzene, toluene, xylene (BTX), and various alcohols, but insoluble in water.[1] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
CAS Number	1072-72-6	[1][2]
Molecular Formula	C <sub>5</sub> H <sub>8</sub> OS	[2]
Molecular Weight	116.18 g/mol	[1][5]
Appearance	White to pale yellow crystalline solid	[3][4]
Melting Point	60-65 °C	[1][3][4]
Solubility	Soluble in BTX and various alcohols; insoluble in water	[1]
Purity	>98% (Gas Chromatography)	[1]

## Spectral Characterization Data

The structural elucidation of **Tetrahydrothiopyran-4-one** is confirmed through various spectroscopic techniques. The following table summarizes the characteristic spectral data.

Technique	Data	Reference
$^1\text{H}$ NMR	The proton NMR spectrum exhibits signals corresponding to the protons on the heterocyclic ring.	[6]
$^{13}\text{C}$ NMR	The carbon NMR spectrum shows distinct peaks for the carbonyl carbon and the methylene carbons of the ring.	
Infrared (IR) Spectroscopy	A strong absorption band characteristic of the C=O stretching vibration of the ketone is observed.	[5]
Mass Spectrometry (MS)	The mass spectrum shows a molecular ion peak corresponding to the molecular weight of the compound.	[5]

## Experimental Protocols

### Synthesis of Tetrahydrothiopyran-4-one

A common method for the synthesis of **Tetrahydrothiopyran-4-one** involves the treatment of dimethyl 3,3'-thiobispropanoate with sodium methoxide (generated in situ) in THF, followed by decarboxylation of the resulting methyl tetrahydro-4-oxo-2H-thiopyran-3-carboxylate in refluxing 10% aqueous  $\text{H}_2\text{SO}_4$ . This process has been reported to yield the final product in over 75% yield.

Materials:

- Dimethyl 3,3'-thiobispropanoate
- Sodium methoxide (or sodium metal and methanol)
- Tetrahydrofuran (THF), anhydrous

- 10% aqueous Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- Argon or Nitrogen gas for inert atmosphere

#### Procedure:

- Under an inert atmosphere (Argon), a solution of dimethyl 3,3'-thiobispropanoate in anhydrous THF is prepared in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Sodium methoxide is added portion-wise to the solution at a controlled temperature (e.g., 0 °C).
- The reaction mixture is then typically stirred at room temperature for several hours to facilitate the Dieckmann condensation.
- After the initial reaction, the intermediate, methyl tetrahydro-4-oxo-2H-thiopyran-3-carboxylate, is formed.
- The reaction mixture is then carefully acidified and heated to reflux with 10% aqueous sulfuric acid to induce decarboxylation.
- Upon completion of the reaction (monitored by TLC or GC), the mixture is cooled to room temperature.
- The aqueous layer is extracted with an organic solvent (e.g., diethyl ether or ethyl acetate).
- The combined organic layers are washed with a saturated sodium bicarbonate solution and then with brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.

## Purification Protocol

The crude **Tetrahydrothiopyran-4-one** can be purified by recrystallization.

#### Materials:

- Crude **Tetrahydrothiopyran-4-one**
- Diisopropyl ether or petroleum ether
- Diethyl ether (if washing is required)
- Aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

Procedure:

- For impure samples, dissolve the crude product in diethyl ether.[\[4\]](#)
- Wash the ether solution with aqueous sodium bicarbonate, followed by water.[\[4\]](#)
- Dry the organic layer with anhydrous magnesium sulfate, filter, and evaporate the solvent.[\[4\]](#)
- The resulting residue is then recrystallized from diisopropyl ether or petroleum ether.[\[4\]](#)
- The purified crystals are then dried in the air to yield pure **Tetrahydrothiopyran-4-one**.[\[4\]](#)

## Diagrams

### Analytical Workflow for Characterization

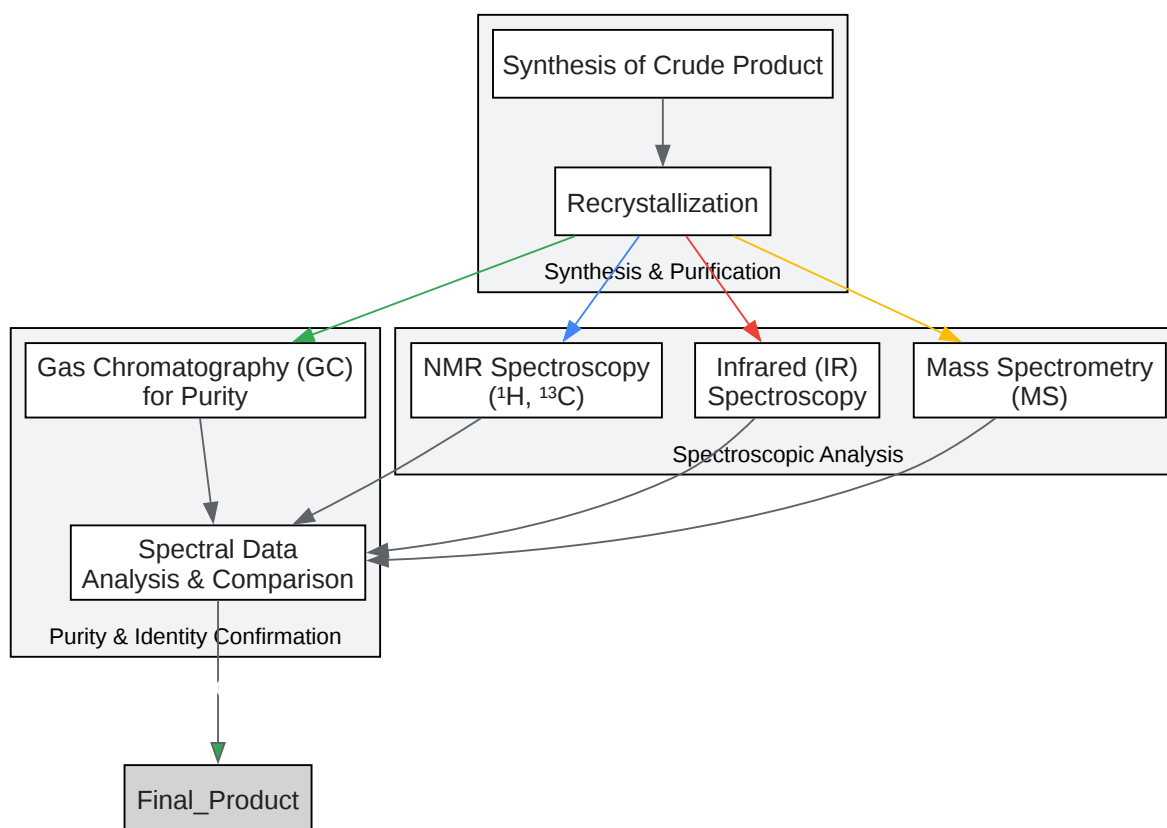


Figure 1: Analytical Workflow for Tetrahydrothiopyran-4-one

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Caption: Workflow for the synthesis, purification, and analytical characterization.

## Representative Reaction: Oxidation to Sulfoxide and Sulfone

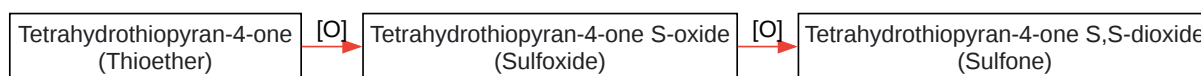


Figure 2: Oxidation Pathway of Tetrahydrothiopyran-4-one

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Caption: Oxidation of the sulfur atom in the tetrahydrothiopyran ring.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Tetrahydrothiopyran-4-one (CAS: 1072-72-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b549198#tetrahydrothiopyran-4-one-cas-number-1072-72-6-characterization]

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